

2-Amino-4,6-dibromophenol solubility data

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Compound of Interest

Compound Name: 2-Amino-4,6-dibromophenol

CAS No.: 10539-14-7

Cat. No.: B083749

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An In-depth Technical Guide to the Solubility of **2-Amino-4,6-dibromophenol**

Foreword

For the researcher, scientist, or drug development professional, understanding the fundamental physicochemical properties of a molecule is not merely an academic exercise; it is the bedrock upon which successful discovery and process development are built. Among these properties, solubility stands as a critical gatekeeper, dictating everything from reaction kinetics in a flask to bioavailability in a patient. This guide focuses on **2-Amino-4,6-dibromophenol** (CAS No. 10539-14-7), a halogenated aromatic amine and a versatile building block in organic synthesis. Despite its utility, a comprehensive, experimentally-verified solubility profile is not readily available in public literature.

This document, therefore, deviates from a simple data sheet. Instead, it serves as a complete technical guide and methodological framework. It is designed to empower you, the scientist, to not only understand the theoretical underpinnings of this compound's solubility but to expertly execute its experimental determination. We will delve into the causality behind experimental design, provide robust, self-validating protocols, and ground our discussion in authoritative principles of physical chemistry and analytical science.

Theoretical Framework: Predicting Solubility Behavior

Before any empirical work begins, a thorough analysis of the molecule's structure provides invaluable clues to its expected behavior. The solubility of a crystalline solid is governed by the interplay between its crystal lattice energy (the strength of intermolecular forces holding the solid together) and the solvation energy released when its molecules interact with the solvent.

Core Physicochemical Properties

A summary of the known and predicted properties of **2-Amino-4,6-dibromophenol** is essential for designing solubility experiments.

Property	Value	Significance for Solubility	Source(s)
Molecular Formula	C ₆ H ₅ Br ₂ NO	Provides the elemental composition.	[1]
Molecular Weight	266.92 g/mol	Used for converting mass-based solubility (mg/mL) to molarity (mol/L).	[1]
Melting Point	88-95 °C	A relatively low melting point suggests that the crystal lattice energy is not exceptionally high, which may favor solubility compared to high-melting-point analogs.	
Predicted XLogP3	2.3	This value suggests the compound is moderately lipophilic. It is likely to have limited solubility in water and preferential solubility in less polar organic solvents.	[1]
Predicted pKa	Not available	The molecule possesses a weakly acidic phenolic hydroxyl group and a weakly basic amino group. The pKa values are critical for predicting how solubility will change dramatically with pH. For comparison, the experimental pKa of the structurally related 2,6-dibromophenol is 6.67.[2] The electron-donating amino group on our target molecule would be expected to increase the pKa of the phenolic proton, making it less acidic.	

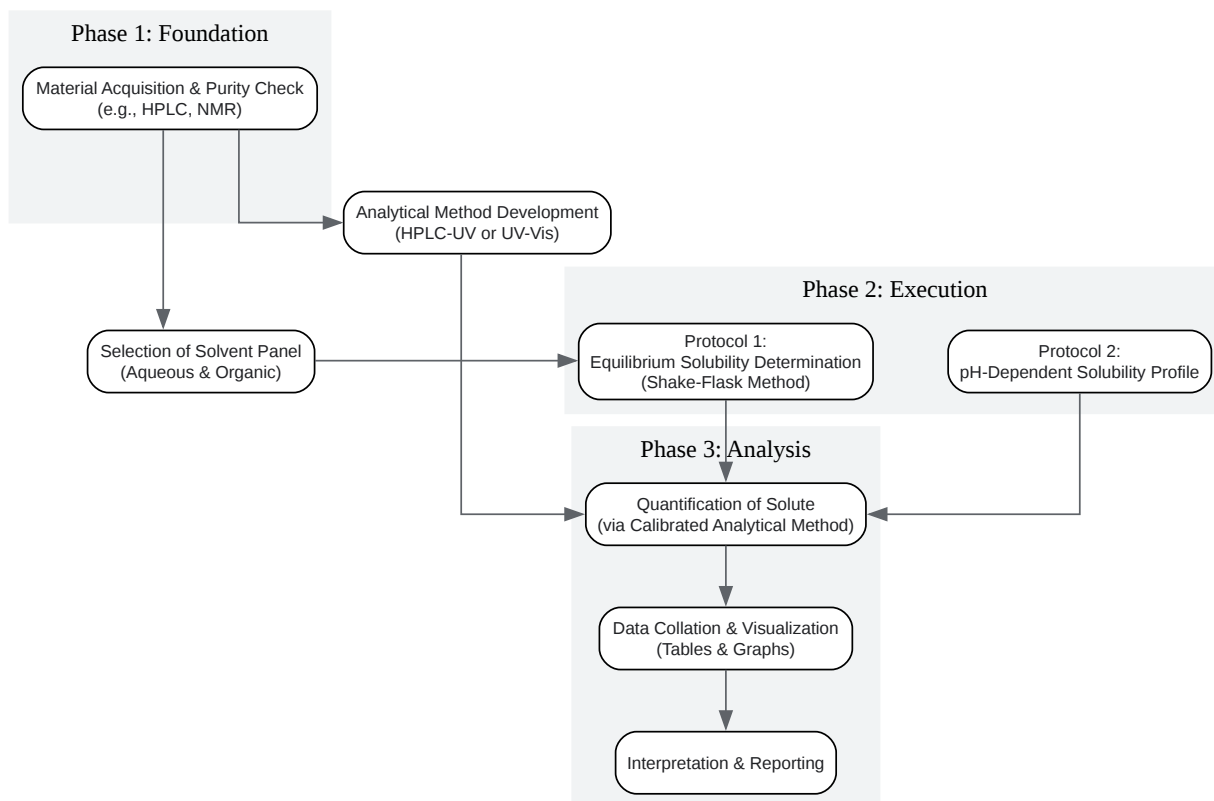
The Impact of Intermolecular Forces and Crystal Structure

The crystal structure of **2-Amino-4,6-dibromophenol** has not been explicitly published. However, the presence of both a hydrogen bond donor (-OH) and a hydrogen bond donor/acceptor (-NH₂) group is highly significant. These groups can form strong intermolecular hydrogen bonds, creating a stable crystal lattice that requires substantial energy to disrupt.

An analogous molecule, 4-amino-2,6-dichlorophenol, forms extensive hydrogen-bonding networks in its crystal structure, where O-H...N and N-H...O interactions link molecules into infinite chains and sheets.^[3] It is highly probable that **2-Amino-4,6-dibromophenol** adopts a similar packing arrangement. The process of dissolution, therefore, critically depends on the solvent's ability to break these hydrogen bonds and form new, energetically favorable solute-solvent interactions.

A Systematic Approach to Experimental Solubility Determination

Given the lack of published quantitative data, a systematic experimental approach is required. The following workflow provides a comprehensive pathway for determining the equilibrium solubility of **2-Amino-4,6-dibromophenol** across various relevant conditions.



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Caption: Experimental workflow for solubility determination.

Part 1: Equilibrium Solubility in Common Solvents

Equilibrium (or thermodynamic) solubility is the maximum concentration of a compound that can dissolve in a specific solvent at a given temperature when the system is at equilibrium. It is a fundamental property and is best determined using the shake-flask method.[4]

Protocol 1: Shake-Flask Method

This protocol is designed to achieve a state of equilibrium between the undissolved solid and the saturated solution, providing a true measure of thermodynamic solubility.[5]

A. Materials and Reagents:

- **2-Amino-4,6-dibromophenol** (purity >98%)
- Selected solvents (e.g., Deionized Water, Ethanol, Methanol, Acetone, Acetonitrile, Dimethyl Sulfoxide (DMSO), Simulated Gastric Fluid (pH 1.2), Simulated Intestinal Fluid (pH 6.8))
- Scintillation vials or sealed flasks (20 mL)
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (0.22 μ m, PTFE or other solvent-compatible material)
- Analytical balance
- Volumetric flasks and pipettes

B. Step-by-Step Methodology:

- **Preparation:** Add an excess amount of solid **2-Amino-4,6-dibromophenol** to a series of vials. "Excess" is critical; a good starting point is ~20-30 mg in 5 mL of solvent. The goal is to have visible undissolved solid at the end of the experiment.
- **Solvent Addition:** Accurately pipette a known volume (e.g., 5.0 mL) of each selected solvent into the corresponding vials.
- **Equilibration:** Seal the vials tightly and place them on an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C) and moderate agitation speed.
 - **Causality:** Constant temperature is vital as solubility is temperature-dependent.^[6] Agitation ensures the entire solvent volume is continuously exposed to the solid, accelerating the approach to equilibrium.
- **Equilibration Time:** Allow the samples to shake for at least 24 hours. A 48-hour period is often preferred to ensure equilibrium is fully reached, especially for poorly soluble compounds.
- **Phase Separation:** After equilibration, let the vials stand undisturbed for 1-2 hours to allow larger particles to settle. Then, centrifuge the vials at high speed (e.g., 10,000 rpm for 15 minutes) to pellet the remaining undissolved solid.
 - **Causality:** This step is crucial to avoid aspirating solid particles, which would artificially inflate the measured concentration.
- **Sample Collection:** Carefully withdraw an aliquot of the clear supernatant. Immediately filter it through a 0.22 μ m syringe filter into a clean vial.

- Dilution: Accurately dilute the filtered supernatant with a suitable solvent (often the mobile phase for HPLC) to bring its concentration within the calibrated range of the analytical method. A precise dilution factor is essential for accurate back-calculation.

C. Safety Precautions:

- **2-Amino-4,6-dibromophenol** is harmful if swallowed and causes skin and eye irritation.[1][7] It may also cause respiratory irritation or allergy symptoms.
- Always handle the compound in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.[8]

Part 2: Quantification of Dissolved Solute

Accurate quantification of the solute in the filtered supernatant is paramount. High-Performance Liquid Chromatography with UV detection (HPLC-UV) is the gold standard due to its specificity and sensitivity.

Protocol 2: HPLC-UV Method for Quantification

This protocol provides a robust starting point for developing a validated analytical method for **2-Amino-4,6-dibromophenol**, based on established methods for related aminophenol compounds.[9][10]

A. Instrumentation and Conditions (Starting Point):

- HPLC System: A standard system with a quaternary pump, autosampler, column oven, and UV/Vis or Diode Array Detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size).
- Mobile Phase: Isocratic elution with a mixture of Acetonitrile and Water (e.g., 60:40 v/v) containing 0.1% Trifluoroacetic Acid (TFA) or Formic Acid.
 - Causality: The C18 stationary phase retains the moderately lipophilic analyte. The organic modifier (Acetonitrile) elutes it, and the acid improves peak shape by suppressing the ionization of the phenolic hydroxyl group.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: Scan from 200-400 nm to determine the wavelength of maximum absorbance (λ_{max}). A wavelength around 275 nm is a good starting point for phenolic compounds.[10]

- Injection Volume: 10 μ L.

B. Calibration Curve Preparation:

- Prepare a stock solution of **2-Amino-4,6-dibromophenol** of known concentration (e.g., 1 mg/mL) in a suitable solvent like methanol or acetonitrile.
- Perform a series of serial dilutions to prepare at least five calibration standards spanning the expected concentration range of your diluted samples.
- Inject each standard in triplicate and plot the average peak area against the known concentration.
- Perform a linear regression on the data. A coefficient of determination (R^2) > 0.999 is required for a reliable calibration curve.

C. Calculation of Solubility:

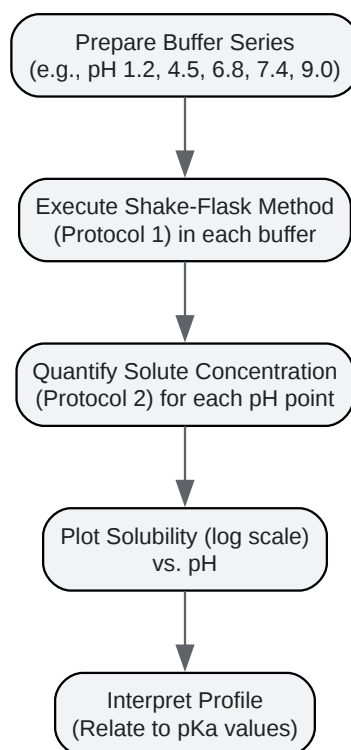
- Inject the diluted samples from Protocol 1.
- Use the peak area and the regression equation from the calibration curve to determine the concentration of the diluted sample.
- Calculate the original solubility in the saturated solution by multiplying the result by the dilution factor.

$$\text{Solubility (mg/mL)} = \text{Concentration from curve (mg/mL)} \times \text{Dilution Factor}$$

Part 3: pH-Dependent Solubility Profile

For ionizable compounds, solubility is highly dependent on pH. Determining this profile is critical for applications in drug development, as it predicts how a compound will behave in the varying pH environments of the gastrointestinal tract.^[11]

Workflow for pH-Solubility Profiling



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Caption: Workflow for determining the pH-solubility profile.

Protocol 3: pH-Solubility Determination

This protocol adapts the shake-flask method to investigate the effect of pH.

A. Methodology:

- Prepare a series of aqueous buffers covering a physiologically relevant range (e.g., pH 1.2, 4.5, 6.8, 7.4) and extending into the alkaline range (e.g., pH 9.0) to deprotonate the phenol.^[11]
- Execute the Shake-Flask Method (Protocol 1) for each buffer solution, ensuring the final pH of the saturated solution is measured and recorded.
- Quantify the dissolved compound using the established HPLC-UV method (Protocol 2).
- Present the data in both tabular and graphical formats.

B. Expected Results and Interpretation

2-Amino-4,6-dibromophenol is amphoteric. At low pH, the amino group will be protonated ($-\text{NH}_3^+$), likely increasing solubility. At high pH (above the pKa of the phenol), the hydroxyl group will be deprotonated ($-\text{O}^-$),

forming a phenolate salt, which is expected to dramatically increase aqueous solubility. The lowest solubility is anticipated to occur in the neutral pH range, near the isoelectric point of the molecule.

Data Presentation and Summary

All experimentally determined data should be meticulously recorded. The following table provides a template for summarizing your findings.

Solvent/Buffer System	Temperature (°C)	Measured Solubility (mg/mL) $\pm$ SD	Molar Solubility (mol/L) $\pm$ SD
Deionized Water	25	Experimental Data	Calculated Data
Ethanol	25	Experimental Data	Calculated Data
Methanol	25	Experimental Data	Calculated Data
Acetone	25	Experimental Data	Calculated Data
pH 1.2 Buffer	37	Experimental Data	Calculated Data
pH 6.8 Buffer	37	Experimental Data	Calculated Data
pH 7.4 Buffer	37	Experimental Data	Calculated Data

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